

Proper Disposal of Hexachloroethane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexachloroethane

Cat. No.: B051795

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This document provides essential safety, logistical, and procedural information for the proper handling and disposal of **hexachloroethane**, a hazardous chemical. Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and protecting the environment.

I. Immediate Safety and Handling Precautions

Hexachloroethane is a hazardous substance that requires careful handling to prevent exposure.^[1] Before beginning any work, personnel must be trained on its proper handling and storage.^[2]

A. Personal Protective Equipment (PPE)

When handling **hexachloroethane**, the following PPE is mandatory:

- Gloves: Chemical-resistant gloves, such as nitrile rubber.^[1]
- Eye Protection: Safety glasses with side-shields or chemical safety goggles.^{[1][3]}
- Body Protection: A lab coat or other protective clothing to prevent skin contact.^[1]
- Respiratory Protection: In areas with inadequate ventilation or where dust may be generated, a NIOSH-approved respirator is required.^[1]

B. Engineering Controls

To minimize inhalation exposure, always handle **hexachloroethane** in a well-ventilated area, preferably within a chemical fume hood.[1][4] Emergency eye wash fountains and safety showers should be readily accessible in the immediate work area.[5]

C. Storage and Incompatibility

Store **hexachloroethane** in tightly closed containers in a cool, dry, and well-ventilated area.[2] It must be stored separately from incompatible materials, which include:

- Strong bases (e.g., sodium hydroxide, potassium hydroxide).[2]
- Strong oxidizing agents (e.g., perchlorates, peroxides, nitrates).[2]
- Metals such as zinc, aluminum powder, and sodium.[2]

II. Emergency Procedures: Spills and Accidental Release

In the event of a spill, immediate and proper response is crucial to mitigate hazards.

A. Spill Response

- Evacuate: For large spills or those in poorly ventilated spaces, evacuate all non-essential personnel from the immediate area.[1][2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Contain: Use a non-combustible absorbent material like sand or vermiculite to contain the spill. Do not use combustible materials such as sawdust.[1]
- Collect: Carefully sweep or shovel the spilled material into a suitable, properly labeled container for hazardous waste disposal.[2][5] Minimize the generation of dust during cleanup.[5]
- Decontaminate: Clean the spill area with a suitable solvent, followed by washing with soap and water.[1]

- Notify: Significant spills may require notification to local authorities or your institution's Environmental Health and Safety (EHS) department.[5]

B. First Aid Measures

In case of exposure, follow these procedures immediately:

- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if possible. Seek medical attention.[1][3]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, consult a physician.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[1][5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[1]

III. Disposal Operations Plan

Hexachloroethane and materials contaminated with it are classified as hazardous waste and must be disposed of according to federal and local regulations.[2][4]

A. Waste Classification and Identification

Hexachloroethane is regulated under the Resource Conservation and Recovery Act (RCRA). Key identifiers are summarized in the table below.

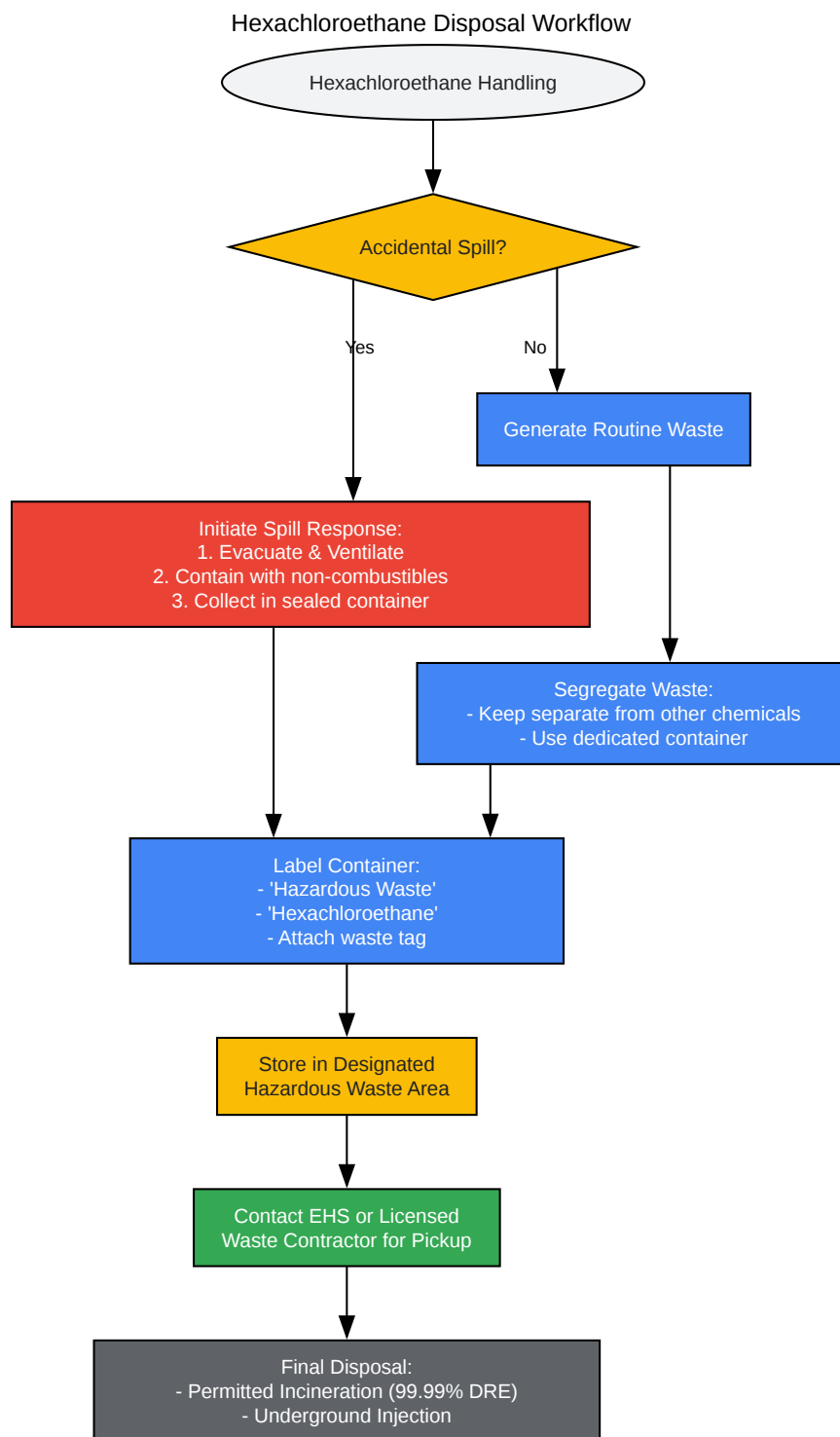
Parameter	Value/Code	Source
EPA Hazardous Waste Code	U131, D034	[4] [6] [7]
OSHA PEL (8-hr TWA)	1 ppm (9.7 mg/m ³)	[8] [9]
NIOSH REL	1 ppm	[8]
Reportable Quantity (RQ)	100 pounds	[8]
Carcinogenicity	EPA Group C (Possible human carcinogen)	[9]

B. Step-by-Step Disposal Procedure

- Segregation: Collect **hexachloroethane** waste in a dedicated, compatible container.[\[10\]](#) Do not mix it with other waste streams, particularly non-halogenated solvents, as this can significantly increase disposal costs.[\[4\]](#)[\[10\]](#)
- Containerization: Ensure the waste container is in good condition, compatible with the chemical, and has a non-leaking, screw-on cap.[\[10\]](#) Keep the container closed at all times except when adding waste.[\[10\]](#)
- Labeling: Clearly label the container with the words "Hazardous Waste" and the full chemical name, "**Hexachloroethane**".[\[4\]](#) Your institution may require specific waste tags; fill these out completely and attach them to the container.[\[10\]](#)
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste storage area away from incompatible materials.[\[4\]](#)
- Arranging Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[1\]](#)
- Approved Disposal Methods: The primary approved disposal method is incineration at a permitted hazardous waste facility, such as a rotary kiln or fluidized bed incinerator.[\[4\]](#) These facilities must demonstrate a 99.99% destruction and removal efficiency (DRE).[\[11\]](#) Underground injection may also be a permissible method.[\[4\]](#)

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for handling **hexachloroethane** waste.



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Caption: Workflow for safe handling and disposal of **hexachloroethane**.

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